

Application Note: Analysis of Delphinidin 3-Glucoside in Complex Biological Samples

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Compound of Interest

Compound Name: *Delphinidin 3-glucoside*

Cat. No.: *B1195115*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Delphinidin 3-glucoside (D3G) is a prominent anthocyanin found in many pigmented fruits and vegetables, such as black rice, blood oranges, and various berries.[1][2] As a member of the flavonoid class of polyphenols, D3G exhibits a range of biological activities, including antioxidant, anti-inflammatory, and potential protective effects against cardiovascular diseases. [1][3][4] Its therapeutic potential has led to increased interest in its pharmacokinetics and mechanism of action. However, the analysis of D3G in complex biological matrices like plasma and urine is challenging due to its low concentrations, potential for degradation, and the presence of interfering endogenous compounds.[5][6][7][8]

This application note provides detailed protocols for the extraction, separation, and quantification of **Delphinidin 3-glucoside** from biological samples using High-Performance Liquid Chromatography (HPLC) with UV/Vis detection and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Principle of Methods

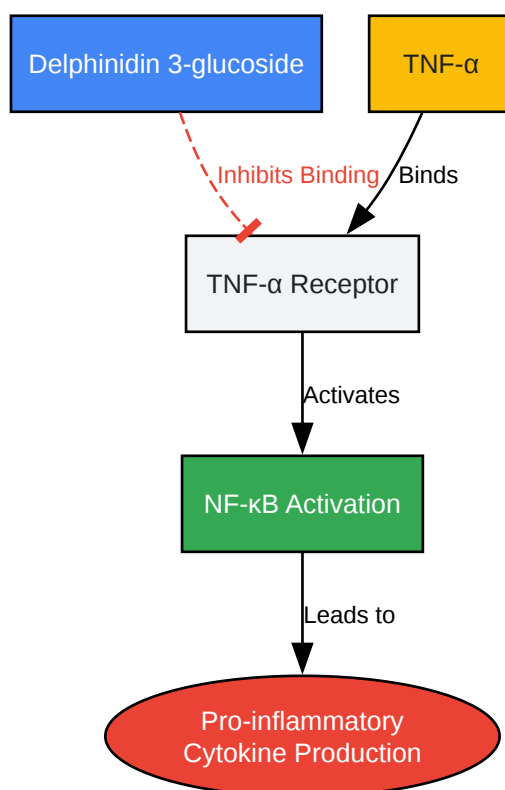
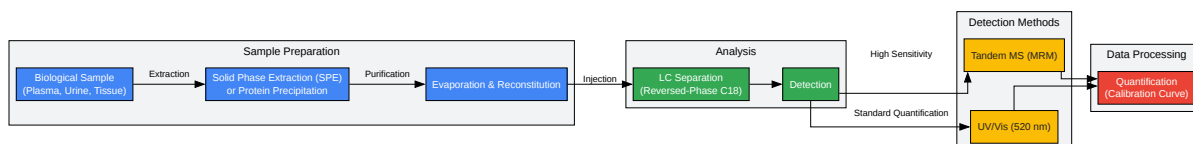
The accurate quantification of **Delphinidin 3-glucoside** from biological samples involves an initial sample preparation step to isolate the analyte and remove interferences. Solid Phase Extraction (SPE) is a commonly employed technique for this purpose.[2][6]

Following extraction, chromatographic separation is performed.

- HPLC-UV/Vis: This method separates D3G from other components based on its affinity for a stationary phase (typically C18). Quantification is achieved by measuring the absorbance of the analyte at a specific wavelength (around 520 nm) as it elutes from the column.[9]
- LC-MS/MS: This highly sensitive and selective technique couples the separation power of HPLC with the mass analysis capabilities of a tandem mass spectrometer.[2][10] After chromatographic separation, the analyte is ionized, and specific precursor-to-product ion transitions are monitored using Multiple Reaction Monitoring (MRM), allowing for precise and accurate quantification even at very low concentrations.[2][11]

Experimental Workflow

The overall workflow for the analysis of **Delphinidin 3-glucoside** in biological samples is depicted below.



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References

- 1. Virtual Prediction of the Delphinidin-3-O-glucoside and Peonidin-3-O-glucoside as Anti-inflammatory of TNF- α Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Development and validation of an LC-MS/MS analysis for simultaneous determination of delphinidin-3-glucoside, cyanidin-3-glucoside and cyanidin-3-(6-malonylglucoside) in human plasma and urine after blood orange juice administration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Plant Food Delphinidin-3-Glucoside Significantly Inhibits Platelet Activation and Thrombosis: Novel Protective Roles against Cardiovascular Diseases | PLOS One [journals.plos.org]
- 4. Delphinidin-3-O-glucoside, an active compound of Hibiscus sabdariffa calyces, inhibits oxidative stress and inflammation in rabbits with atherosclerosis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. eprints.usm.my [eprints.usm.my]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
- 9. biolink.no [biolink.no]
- 10. research-groups.usask.ca [research-groups.usask.ca]
- 11. researchgate.net [researchgate.net]
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